

Target Identification for GRP-60367 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: GRP-60367 hydrochloride

Cat. No.: B8134323

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the target identification and mechanism of action for the first-in-class small-molecule rabies virus (RABV) entry inhibitor, **GRP-60367 hydrochloride**. The information presented is collated from key research findings and is intended to provide a comprehensive resource for professionals in the fields of virology and drug development.

Executive Summary

GRP-60367 hydrochloride has been identified as a potent and specific inhibitor of Rabies virus (RABV) entry.^{[1][2][3][4]} The primary molecular target of this compound is the RABV glycoprotein (G protein), a critical component for the virus's entry into host cells.^{[1][2]} **GRP-60367 hydrochloride** exhibits nanomolar potency against various RABV strains and demonstrates a high specificity index, with no significant cytotoxicity observed at concentrations well above its effective dose.^{[1][2][3]} Mechanistic studies have confirmed that the compound blocks the G protein-mediated fusion of the viral and endosomal membranes, thereby preventing the release of the viral genome into the cytoplasm.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the antiviral activity and cytotoxicity of **GRP-60367 hydrochloride**.

Table 1: Antiviral Potency of **GRP-60367 Hydrochloride** Against Various RABV Strains

Virus Strain	Cell Line	EC50 (nM)
RABV-SAD-B19	N2a	2-52
rRABV-CVS-N2c	N2a	2630
Bat Isolate	N2a	>10000
recVSV-ΔG-eGFP-GRABV	N/A	5

Data compiled from multiple sources indicating a range of potencies across different viral strains and cell lines.[\[1\]](#)[\[3\]](#)

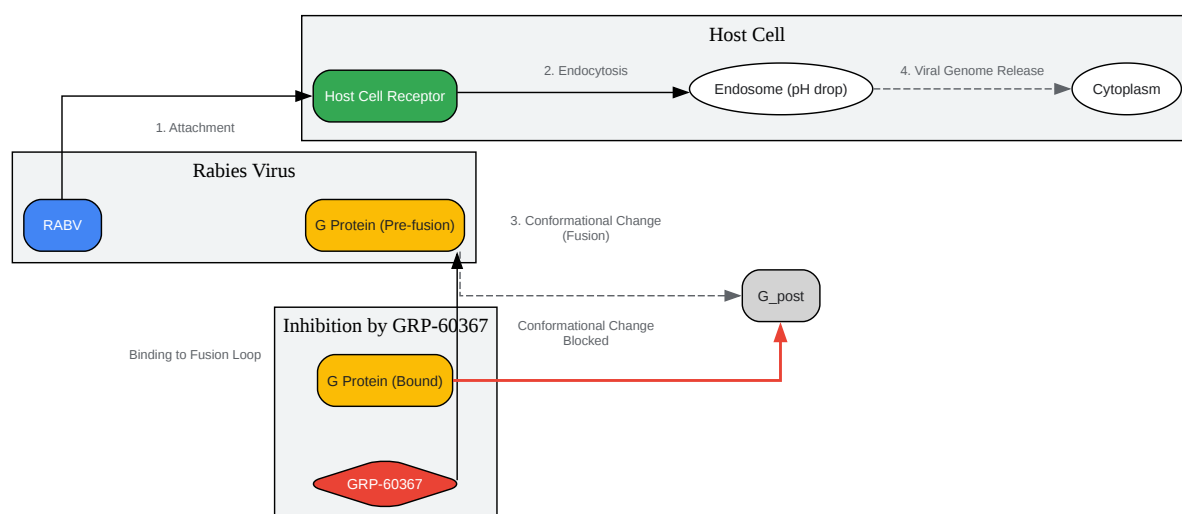
Table 2: Cytotoxicity and Specificity of **GRP-60367 Hydrochloride**

Parameter	Cell Line	Value
Cytotoxicity (CC50)	Various	>300 μM
Specificity Index (SI)	N/A	>100,000

The high specificity index highlights the compound's selective antiviral activity with minimal off-target effects.[\[1\]](#)[\[2\]](#)

Signaling Pathway and Mechanism of Action

GRP-60367 hydrochloride inhibits RABV entry by targeting the viral G protein. The proposed mechanism involves the compound binding to a novel druggable site within the fusion loops of the G protein. This binding event stabilizes the G protein in its pre-fusion conformation, preventing the low-pH-triggered conformational changes necessary for membrane fusion within the endosome.



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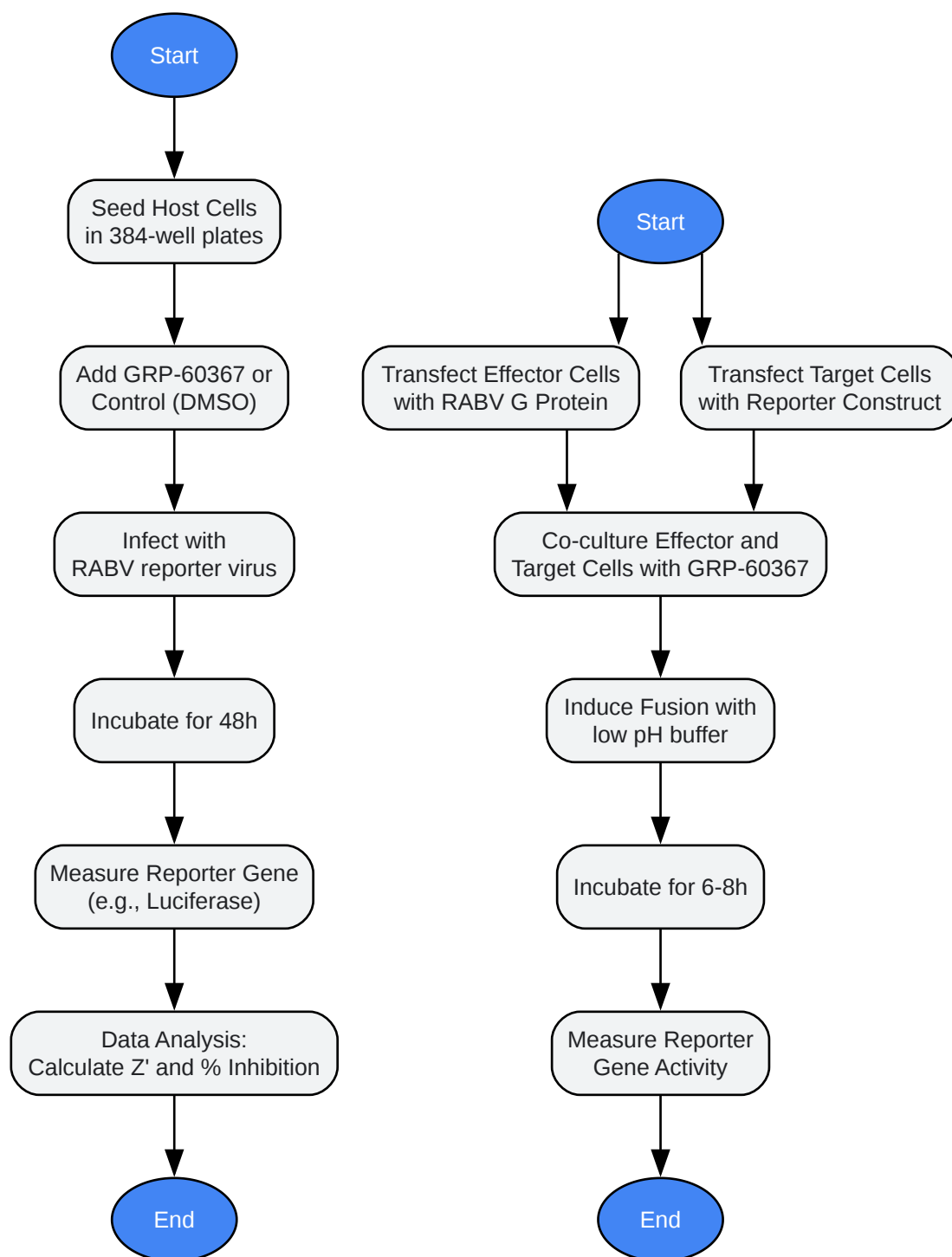
Caption: Inhibition of RABV entry by GRP-60367.

Experimental Protocols

This section provides detailed methodologies for the key experiments used to identify and characterize the target of **GRP-60367 hydrochloride**.

High-Throughput Screening (HTS) for RABV Inhibitors

This protocol outlines the primary screening assay used to identify GRP-60367.



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References

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- [4. Time-of-addition and Temperature-shift Assays to Determine Particular Step\(s\) in the Viral Life Cycle that is Blocked by Antiviral Substance\(s\) \[bio-protocol.org\]](#)
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